

Comprehensive Safety and Operational Guide: Handling 5-Methoxy-4-methylnicotinaldehyde

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Compound of Interest

Compound Name: 5-Methoxy-4-methylnicotinaldehyde

CAS No.: 113118-86-8

Cat. No.: B056831

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Introduction & Chemical Profile 5-Methoxy-4-methylnicotinaldehyde (CAS: 113118-86-8)[1] is a critical synthetic building block utilized by researchers and drug development professionals to construct complex pyridine-containing therapeutics. With a molecular formula of C₈H₉NO₂ and a molecular weight of 151.16 g/mol [2], this compound (IUPAC: 5-methoxy-4-methylpyridine-3-carbaldehyde)[3] is highly valued for its electrophilic aldehyde group, which readily

undergoes reductive aminations and Schiff base formations.

However, this same chemical reactivity dictates its occupational hazards. The electrophilic carbonyl carbon can react with nucleophilic functional groups (such as amines and thiols) in human skin and respiratory proteins, necessitating stringent, self-validating safety protocols.

Risk Assessment & Hazard Matrix

Based on hazard profiles for closely related methoxynicotinaldehydes, handling this compound presents acute toxicity and irritation risks^[1]. The following matrix summarizes the physiological impacts and field-proven mitigation strategies.

Hazard Class	GHS Code	Physiological Impact	Causality & Mitigation Strategy
Acute Toxicity (Oral)	H302	Harmful if swallowed[1]	Mitigation: Strict laboratory hygiene.Causality: Systemic absorption disrupts cellular metabolism.
Skin Irritation	H315	Causes skin irritation[1]	Mitigation: Double-gloving (Nitrile).Causality: Aldehydes covalently bind to epidermal proteins.
Eye Irritation	H319	Causes serious eye irritation[1]	Mitigation: ANSI Z87.1 Safety Goggles.Causality: Vapor pressure leads to rapid ocular absorption and inflammation.
STOT SE	H335	May cause respiratory irritation[1]	Mitigation: Fume hood (>100 fpm).Causality: Inhalation of fine dust or vapors damages mucosal membranes.

Core Directive: Personal Protective Equipment (PPE) Framework

As an application scientist, I emphasize that PPE is not just a barrier; it is a self-validating system designed to break the chain of chemical exposure.

- Hand Protection:

- Primary Barrier: Nitrile gloves (minimum 0.11 mm thickness).
- Causality: Aldehydes can rapidly permeate thin latex. Nitrile provides superior chemical resistance to mildly polar organic molecules. Always inspect gloves for micro-tears before use to validate the barrier.
- Eye/Face Protection:
 - Tight-fitting chemical safety goggles are mandatory. Standard safety glasses are insufficient.
 - Causality: The volatility of the aldehyde group means vapors can bypass the open sides of standard glasses, causing severe ocular irritation.
- Respiratory Protection:
 - All handling must occur inside a .
 - Causality: Maintaining a face velocity of 100-120 fpm ensures that aerosolized particulates and vapors are mechanically directed away from the operator's breathing zone.
- Body Protection:
 - Flame-resistant (FR) lab coat (fully buttoned) and closed-toe, non-porous footwear.

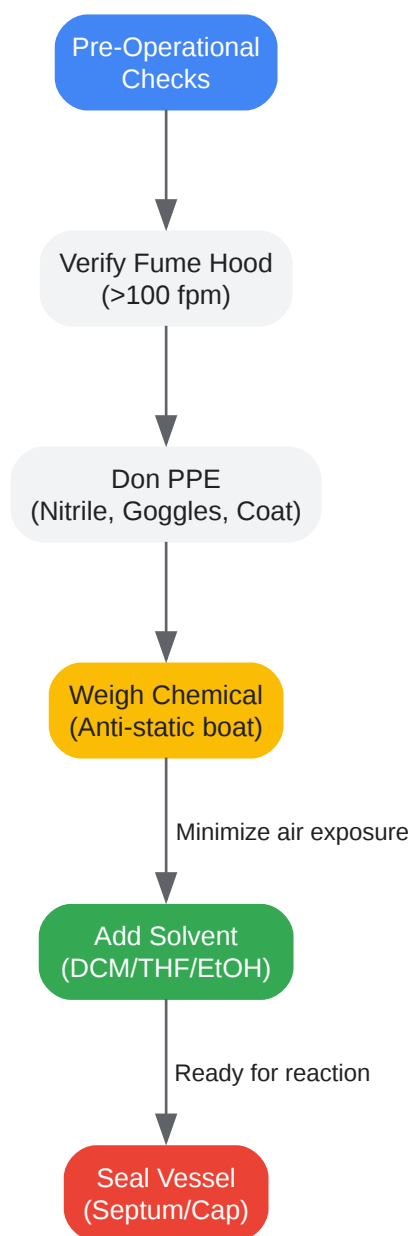
Operational Plan: Handling & Experimental Protocol

To ensure both safety and scientific integrity, follow this validated methodology for preparing a standardized stock solution.

Protocol: Preparation of a 0.1 M Stock Solution of **5-Methoxy-4-methylnicotinaldehyde**

- Pre-Operational Check: Verify the fume hood monitor reads a safe face velocity (100-120 fpm). Clear the workspace of incompatible materials, particularly primary amines and strong oxidizers.
- Equipment Setup: Place an anti-static weighing boat on an analytical balance inside the fume hood or a dedicated ventilated balance enclosure.

- Weighing: Using a clean, dry PTFE-coated spatula, carefully transfer 151.16 mg (1.0 mmol) of **5-Methoxy-4-methylnicotinaldehyde** into the weighing boat.
 - Expert Insight: Using PTFE prevents static build-up, minimizing the dispersion of fine particulates and ensuring accurate mass transfer.
- Transfer: Quantitatively transfer the weighed solid into an oven-dried 10 mL volumetric flask.
- Dissolution: Add approximately 5 mL of anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF). Swirl gently until dissolution is complete.
 - Expert Insight: Aldehydes are highly soluble in aprotic organic solvents. Immediate dissolution minimizes atmospheric oxidation, which would otherwise degrade the aldehyde into[2].
- Dilution & Storage: Fill the flask to the 10 mL mark with the solvent. Seal with a PTFE-lined cap, wrap with Parafilm, and store at 2-8°C under an inert atmosphere (Nitrogen or Argon).



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Step-by-step operational workflow for handling **5-Methoxy-4-methylnicotinaldehyde**.

Emergency Response & Spill Management

In the event of an accidental release or exposure, immediate action is required to minimize physiological damage.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Do not apply neutralizing chemicals.
- Eye Contact: Activate the emergency eyewash station. Hold eyelids open to ensure complete irrigation of the ocular surface. Seek immediate medical evaluation.
- Spill Protocol:
 - Evacuate personnel from the immediate vicinity.
 - Don a half-face respirator with an Organic Vapor (OV) cartridge if the spill is outside the fume hood.
 - Cover the spill with an inert absorbent (e.g., vermiculite or dry sand). Crucial: Do NOT use combustible materials like sawdust, as the chemical may react exothermically.
 - Sweep up the absorbed material using non-sparking tools and place it in a sealed, labeled hazardous waste container.
 - Wash the spill site thoroughly with soap and water to remove residual organics.

Disposal Plan & Waste Segregation

Proper logistical management of chemical waste prevents dangerous downstream reactions.

- Segregation: **5-Methoxy-4-methylnicotinaldehyde** waste must be strictly segregated from amine-containing waste.
 - Causality: Mixing aldehydes with primary amines in a sealed waste container will initiate an exothermic Schiff base condensation, potentially leading to dangerous pressure build-up and container rupture.
- Labeling: Clearly label containers as "Hazardous Waste - Toxic/Irritant Organic (Contains Pyridinecarboxaldehyde derivatives)".
- Destruction: The mandated disposal method is high-temperature incineration by a licensed hazardous waste contractor.



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Waste stream segregation and chemical destruction pathway for aldehyde derivatives.

References

- Title: Occupational Safety and Health Standards: Laboratory Safety | Source: Occupational Safety and Health Administration (OSHA) | URL:[[Link](#)]

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Sources

- 1. 82257-15-6|4-Methoxynicotinaldehyde|BLD Pharm [bldpharm.com]
- 2. 1211535-00-0|5-Methoxy-4-methylnicotinic acid|BLD Pharm [bldpharm.com]
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